Technical Support Guide: Stability and Storage of 1-Iodo-3-pentyne

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Compound of Interest

Compound Name:	*1-Iodo-3-pentyne*
Cat. No.:	*B8492728*

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Executive Summary & Compound Profile

1-Iodo-3-pentyne is a homopropargylic iodide widely used as an electrophile in alkylation reactions to introduce the 2-pentyne motif. Unlike its propargylic counterparts (e.g., 1-iodo-2-pentyne), which are notoriously shock-sensitive and explosive, **1-iodo-3-pentyne** benefits from the ethylene spacer (

) between the iodine and the alkyne. However, it remains a labile primary alkyl iodide susceptible to photolytic decomposition, hydrolysis, and iodine liberation.

Chemical Identity Verification:

- Common Name: **1-Iodo-3-pentyne**[1][2][3][4]
- IUPAC Name: 5-Iodopent-2-yne[1]
- Structure:
- CAS Number: 10375356 (Generic isomer references may vary; verify by structure)

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Storage & Stability Protocols (FAQ)

Q1: What are the absolute critical storage conditions?

A: To maximize shelf-life and prevent decomposition, adhere to the "C-L-I-C" protocol:

- C (Cold): Store at 2°C to 8°C (Refrigerator). For long-term storage (>3 months), storage at -20°C is preferred to arrest kinetic decomposition.
- L (Light): Strictly protect from light. Photons cleave the weak C-I bond (

  ), generating iodine radicals (

) that catalyze further degradation. Use amber glass vials wrapped in aluminum foil.
- I (Inert): Store under an atmosphere of Argon or Nitrogen. Oxygen promotes radical chain oxidation.
- C (Copper): Add activated Copper (Cu) turnings or wire to the vial. Copper acts as a scavenger for free iodine (

  ), preventing the autocatalytic decomposition cycle.

Q2: My compound has turned yellow/brown. Is it still usable?

A: The yellow discoloration indicates the presence of free molecular iodine (

), a byproduct of homolytic C-I bond cleavage.

- Light Yellow: Usable for most robust alkylations (e.g., using strong bases like LDA or NaH). The small amount of

  will be quenched by the base.
- Dark Brown/Opaque: Significant decomposition has occurred. Purification is required before use in sensitive catalytic cycles (e.g., Pd-catalyzed cross-couplings), as free iodine can poison catalysts.

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Q3: Can I store this in a plastic container?

A:No. Alkyl iodides can permeate and swell certain plastics (PE/PP) over time, and plasticizers from the container can leach into your sample. Always use borosilicate glass with a Teflon (PTFE) lined cap.

Troubleshooting & Purification Guide

Issue: Rapid Decomposition During Reaction

Symptom: The reaction mixture turns black or tarry immediately upon adding the iodide. Root Cause:

- Trace Acidity: Homopropargylic iodides can cyclize or polymerize in the presence of Lewis acids.
- Transition Metal Residues: If the iodide was prepared via Finkelstein reaction, trace metal salts may catalyze decomposition.

Solution:

- Ensure the reaction solvent is anhydrous and acid-free.
- Run the reaction at the lowest feasible temperature (start at -78°C or 0°C and warm slowly).

Issue: Purity Verification

Protocol: Standard silica gel TLC is often insufficient due to the compound's volatility and lack of strong UV chromophores.

- Recommended Method:1H NMR in

  .

  - Look for the triplet at ~3.2 ppm (

).
  - Look for the multiplet at ~2.6 ppm (propargylic

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).

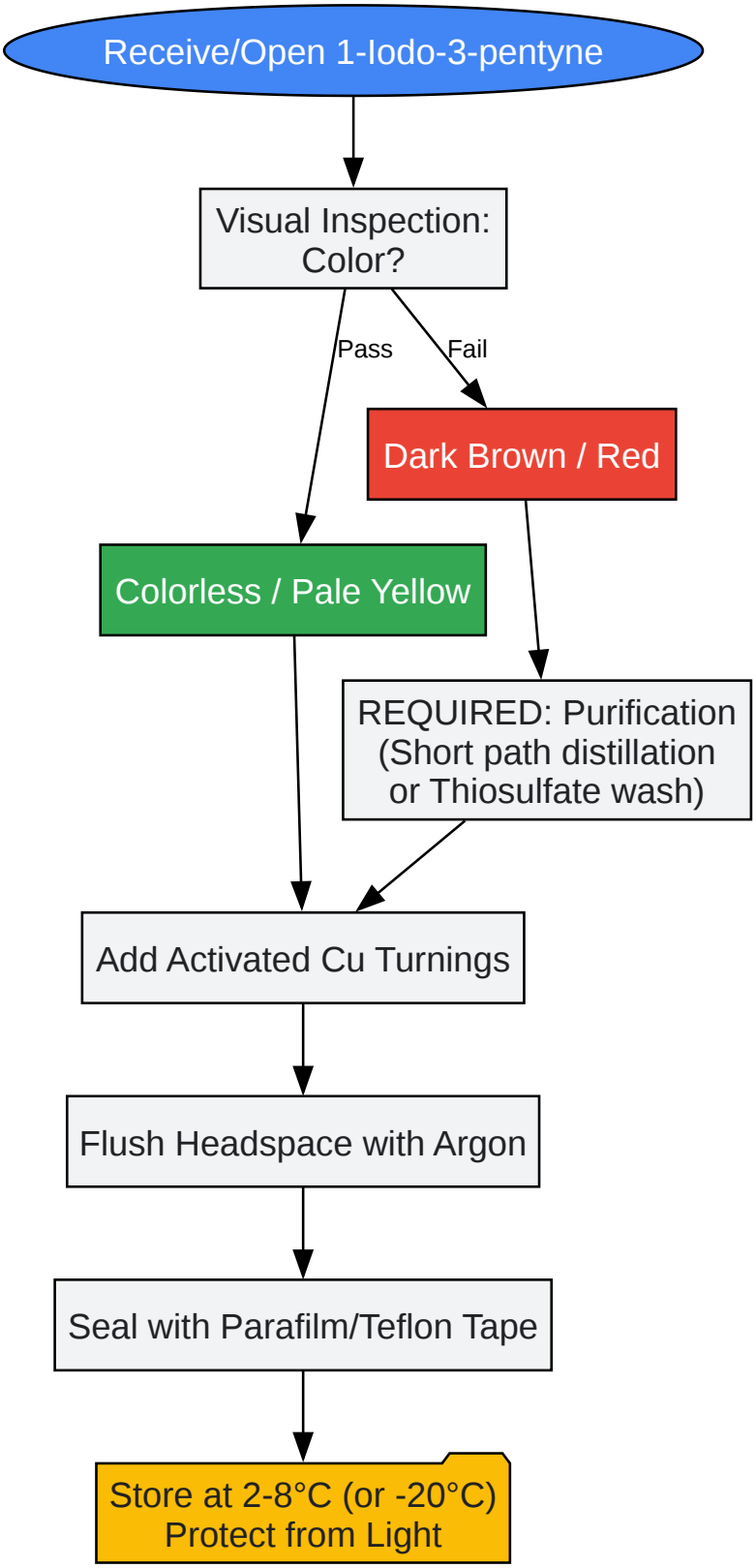
- Impurity Flag: A broad singlet or new multiplets upfield often indicate polymerization or hydrolysis to the alcohol.

Workflow Visualizations

Figure 1: Storage & Handling Decision Tree

This logic tree guides you through the immediate actions required upon receiving or opening a batch of **1-Iodo-3-pentyne**.

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Caption: Decision matrix for assessing the quality of **1-Iodo-3-pentyne** and establishing a stable storage environment.

Figure 2: Purification Workflow for Degraded Samples

If your sample is degraded (dark brown), follow this purification pathway to restore reagent quality.



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Caption: Standard operating procedure for removing free iodine contaminants from alkyl iodides.

Technical Data Summary

Property	Value	Notes
Molecular Formula	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">	
Molecular Weight	194.01 g/mol	
Boiling Point	~60-65°C at 15 mmHg	Estimated.[1] Do not distill at atmospheric pressure to avoid decomposition.
Density	~1.6 g/mL	Denser than water; organic layer will be on the bottom during extractions.
Solubility	, THF, DCM, Toluene	Insoluble in water.
Stability Class	Class B: Labile	Sensitive to Light, Heat, and Oxygen.

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